

Technical Support Center: 4-(Hydroxymethyl)-1,3-dioxolan-2-one (Glycerin Carbonate)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Hydroxymethyl)-1,3-dioxolan-2-one

Cat. No.: B1199593

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Welcome to the technical support center for **4-(Hydroxymethyl)-1,3-dioxolan-2-one**, also known as glycerin carbonate. This guide is intended for researchers, scientists, and drug development professionals to address common questions and troubleshooting scenarios related to the storage and stability of this compound.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-(Hydroxymethyl)-1,3-dioxolan-2-one**?

A1: To ensure the long-term stability of **4-(Hydroxymethyl)-1,3-dioxolan-2-one**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2][3][4]} It is a combustible liquid, so it should be kept away from heat, sparks, and open flames.^[5]

Q2: Is **4-(Hydroxymethyl)-1,3-dioxolan-2-one** sensitive to moisture?

A2: Yes, **4-(Hydroxymethyl)-1,3-dioxolan-2-one** is hygroscopic and will absorb moisture from the atmosphere. Its parent compound, glycerol, is also known for its hygroscopic nature.^{[6][7]} Therefore, it is crucial to minimize its exposure to air and to handle it in a dry environment whenever possible.

Q3: What is the thermal stability of **4-(Hydroxymethyl)-1,3-dioxolan-2-one**?

A3: **4-(Hydroxymethyl)-1,3-dioxolan-2-one** has good thermal stability, with decomposition generally starting at temperatures above 200°C.[8] However, prolonged exposure to high temperatures can lead to decomposition, primarily yielding carbon dioxide and 3-hydroxypropanal.[2][9]

Q4: How does pH affect the stability of **4-(Hydroxymethyl)-1,3-dioxolan-2-one**?

A4: While specific studies on the effect of pH on the stability of **4-(Hydroxymethyl)-1,3-dioxolan-2-one** are not readily available, its susceptibility to hydrolysis suggests that pH is a critical factor.[10][11] In aqueous solutions, both acidic and basic conditions can catalyze the hydrolysis of the cyclic carbonate ring, leading to the formation of glycerol and carbon dioxide. For its hydrolysis product, glycerol, stability is enhanced in pH ranges of 4.0-5.5 and above 10.[12]

Q5: What are the common degradation pathways for **4-(Hydroxymethyl)-1,3-dioxolan-2-one**?

A5: The two primary degradation pathways are hydrolysis and thermal decomposition. Hydrolysis, which can be accelerated by the presence of water, acids, or bases, results in the opening of the dioxolanone ring to form glycerol and carbon dioxide.[10] Thermal decomposition at high temperatures leads to the formation of 3-hydroxypropanal and carbon dioxide.[9]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action(s)
Change in physical appearance (e.g., color change from colorless to yellow, increased viscosity)	Thermal degradation or contamination.	- Store the compound at the recommended cool temperature. - Avoid prolonged exposure to elevated temperatures during experiments. - Verify the purity of the sample using an appropriate analytical method (e.g., GC-MS, HPLC).
Decrease in pH of an aqueous solution of the compound over time	Hydrolysis of the carbonate ester to form acidic byproducts.	- Prepare aqueous solutions fresh before use. - If the solution needs to be stored, consider buffering it to a neutral or slightly acidic pH (around 4.0-5.5) and storing it at a low temperature. [12]
Presence of unexpected peaks in analytical chromatograms (GC-MS, HPLC)	Decomposition of the compound.	- Identify the degradation products by their mass spectra or retention times. Common degradation products include glycerol and 3-hydroxypropanal. [9] [10] - Review the storage and handling procedures to identify potential causes of degradation (e.g., exposure to moisture, heat, or incompatible substances).
Inconsistent experimental results	Degradation of the starting material.	- Use a fresh bottle of 4-(Hydroxymethyl)-1,3-dioxolan-2-one or re-purify the existing stock. - Confirm the purity of the compound before each experiment.

Data Presentation

Table 1: Physical and Chemical Properties of 4-(Hydroxymethyl)-1,3-dioxolan-2-one

Property	Value	References
Appearance	Colorless to light yellow viscous liquid	[9][13]
Molecular Formula	C ₄ H ₆ O ₄	[14]
Molecular Weight	118.09 g/mol	[14]
Boiling Point	137-140 °C at 0.5 mmHg	[5]
Melting Point	-69 °C	[15]
Density	1.4 g/mL at 25 °C	[5]
Flash Point	>110 °C (closed cup)	[5][13]
Solubility in Water	Miscible	[8]

Table 2: Stability Profile of 4-(Hydroxymethyl)-1,3-dioxolan-2-one

Condition	Effect on Stability	Primary Degradation Products	References
Elevated Temperature (>200°C)	Decomposition	3-Hydroxypropanal, Carbon Dioxide	[2][8][9]
Presence of Water	Hydrolysis (accelerated by acid/base)	Glycerol, Carbon Dioxide	[10][11]
Presence of Methanol	Decomposition	Not specified	[6]
Strong Oxidizing Agents	Reactive	Not specified	

Experimental Protocols

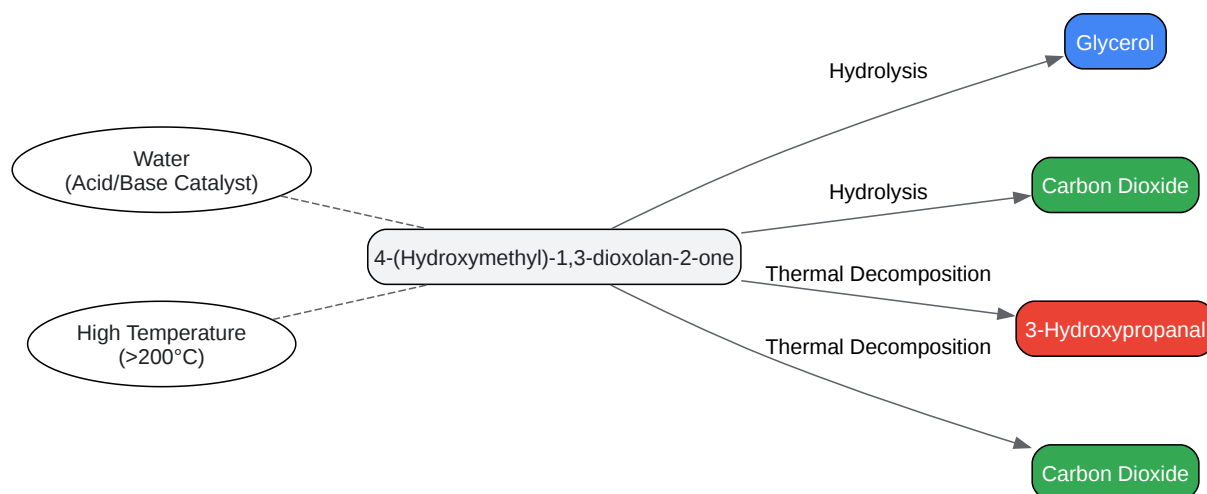
Protocol 1: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general guideline for determining the purity of **4-(Hydroxymethyl)-1,3-dioxolan-2-one** and identifying potential degradation products.

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **4-(Hydroxymethyl)-1,3-dioxolan-2-one** sample.
 - Dissolve the sample in 1 mL of a suitable solvent (e.g., anhydrous acetone or ethyl acetate).
 - For the analysis of potential degradation products like glycerol, a derivatization step (e.g., silylation with BSTFA) may be required to improve volatility and chromatographic separation.[\[10\]](#)[\[16\]](#)
- GC-MS Conditions (Example):
 - Column: HP-5ms (or equivalent) 30 m x 0.25 mm x 0.25 µm
 - Inlet Temperature: 250°C
 - Carrier Gas: Helium at a constant flow of 1 mL/min
 - Oven Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold at 250°C for 5 minutes.
 - MS Detector:
 - Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C

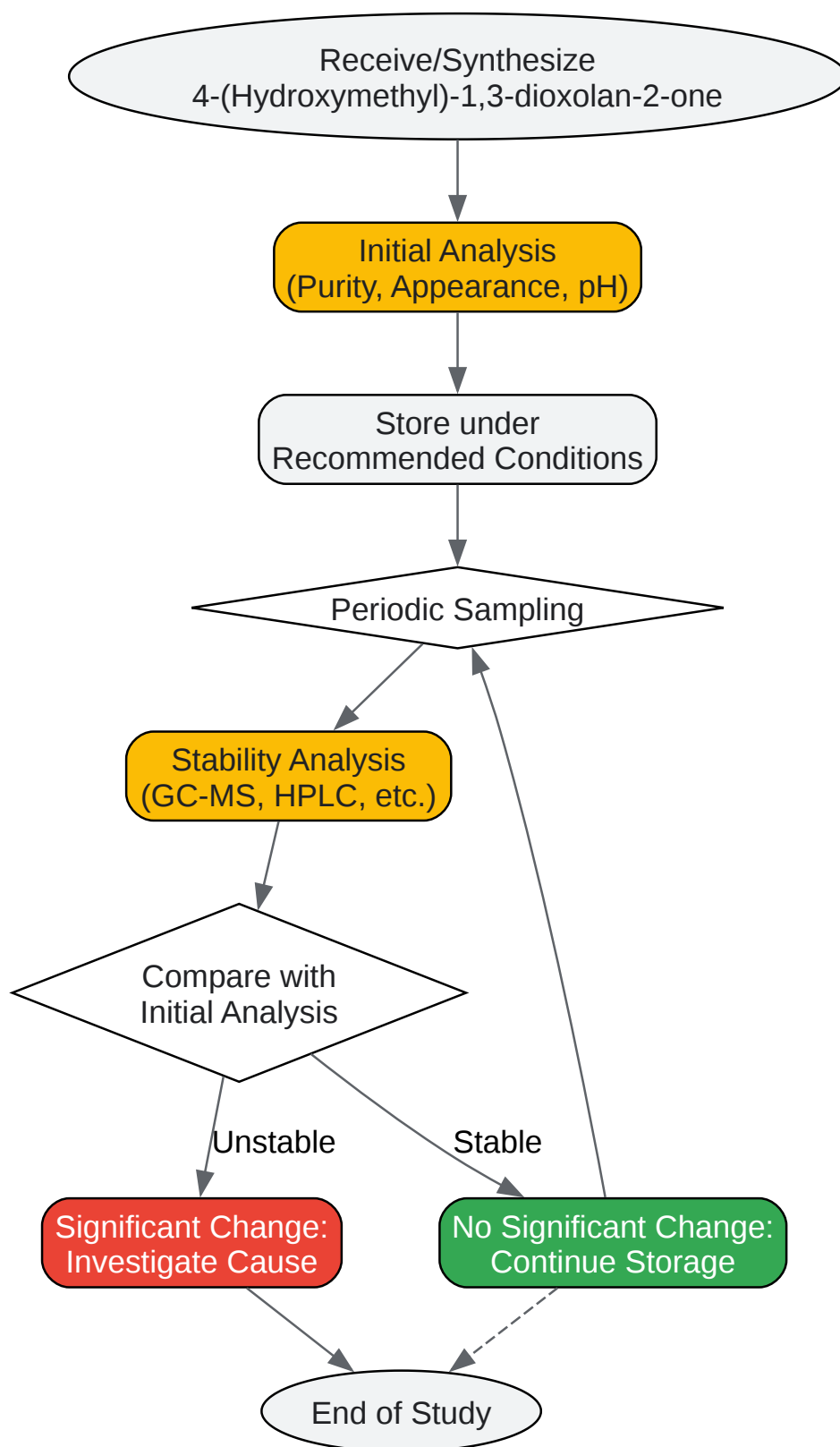
- Scan Range: m/z 40-400
- Data Analysis:
 - Integrate the peak area of all components in the chromatogram.
 - Calculate the purity of **4-(Hydroxymethyl)-1,3-dioxolan-2-one** as the percentage of its peak area relative to the total peak area.
 - Identify any impurity or degradation peaks by comparing their mass spectra with a library (e.g., NIST).

Visualizations



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Caption: Degradation pathways of **4-(Hydroxymethyl)-1,3-dioxolan-2-one**.



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Caption: Workflow for stability testing of **4-(Hydroxymethyl)-1,3-dioxolan-2-one**.

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- To cite this document: BenchChem. [Technical Support Center: 4-(Hydroxymethyl)-1,3-dioxolan-2-one (Glycerin Carbonate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199593#storage-and-stability-issues-of-4-hydroxymethyl-1-3-dioxolan-2-one]

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